

Application Notes and Protocols: TAT-HA2 Peptide for Drug Delivery System Design

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Compound of Interest

Compound Name: TAT-HA2 Fusion Peptide

Cat. No.: B13913080

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Introduction

The **TAT-HA2 fusion peptide** is a powerful tool in the design of advanced drug delivery systems. It is a chimeric peptide that combines the cell-penetrating capabilities of the HIV trans-activator of transcription (TAT) peptide with the pH-sensitive fusogenic properties of the influenza virus hemagglutinin (HA2) peptide.[1][2] This dual-function design facilitates the cellular uptake of macromolecular cargo and their subsequent release from endosomes into the cytoplasm, a critical barrier in intracellular drug delivery.[3][4][5]

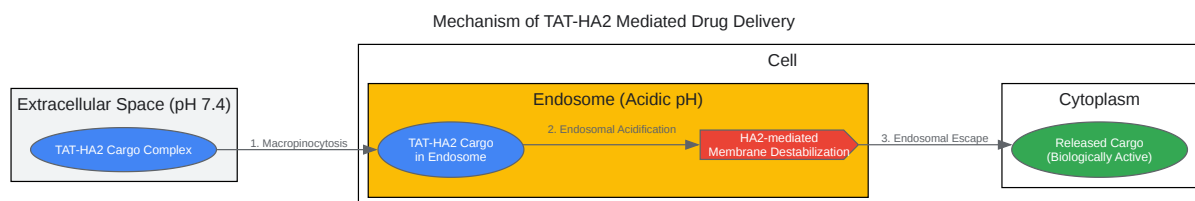
The TAT domain, rich in arginine and lysine residues, binds to the cell surface and promotes cellular entry, primarily through lipid raft-dependent macropinocytosis.[3][6][7] The HA2 domain is a pH-sensitive sequence that undergoes a conformational change in the acidic environment of the endosome, leading to the destabilization of the endosomal membrane and the release of the cargo into the cytoplasm.[3][8]

These application notes provide an overview of the TAT-HA2 peptide's mechanism, quantitative performance data, and detailed protocols for its use in drug delivery research.

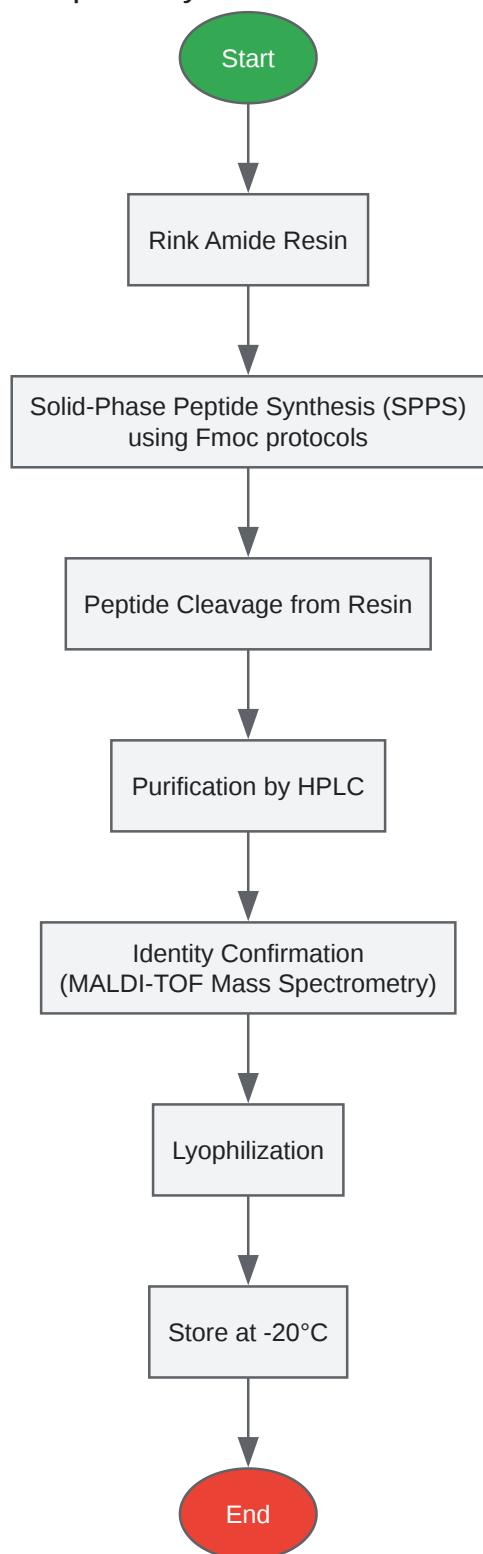
Mechanism of Action

The delivery process mediated by the TAT-HA2 peptide can be summarized in three key stages: cell surface binding and internalization, endosomal entrapment, and pH-triggered endosomal escape.

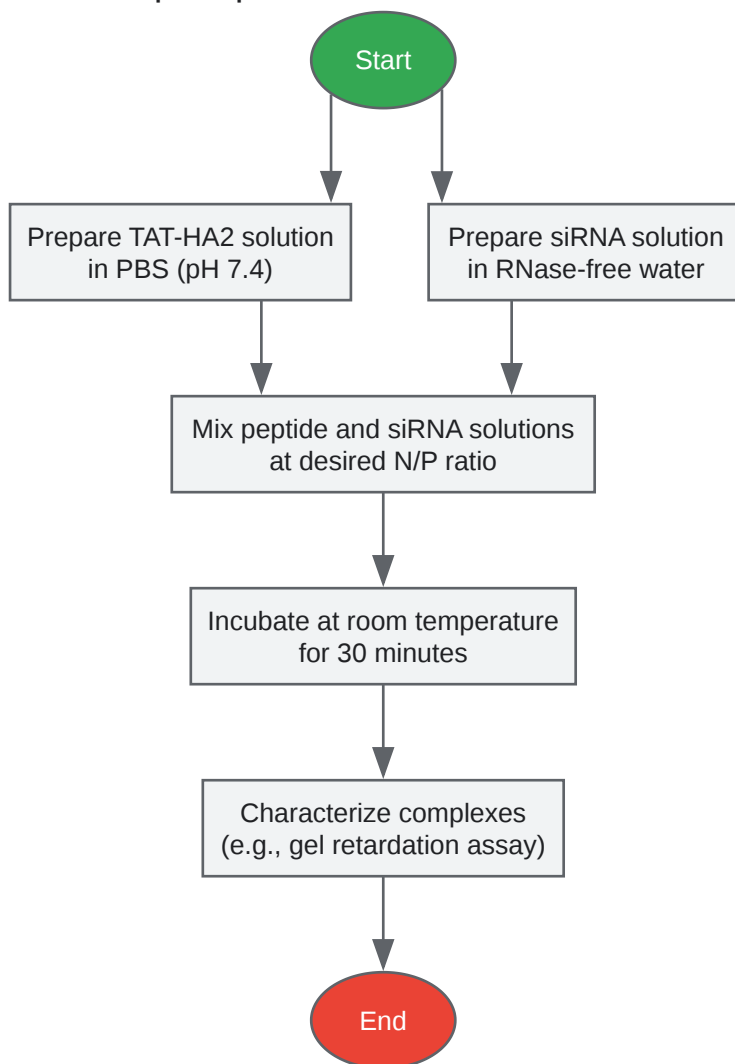
- Cellular Uptake: The positively charged TAT domain interacts with negatively charged proteoglycans on the cell surface, initiating macropinocytosis, a form of endocytosis.[3][9]
- Endosomal Entrapment: The TAT-HA2-cargo complex is enclosed within an endosome.
- Endosomal Escape: As the endosome matures, its internal pH drops. This acidic environment protonates glutamic and aspartic acid residues in the HA2 domain, triggering a conformational change to a helical structure. This new conformation allows the HA2 peptide to insert into and destabilize the endosomal membrane, leading to the release of the cargo into the cytoplasm.[3][8]



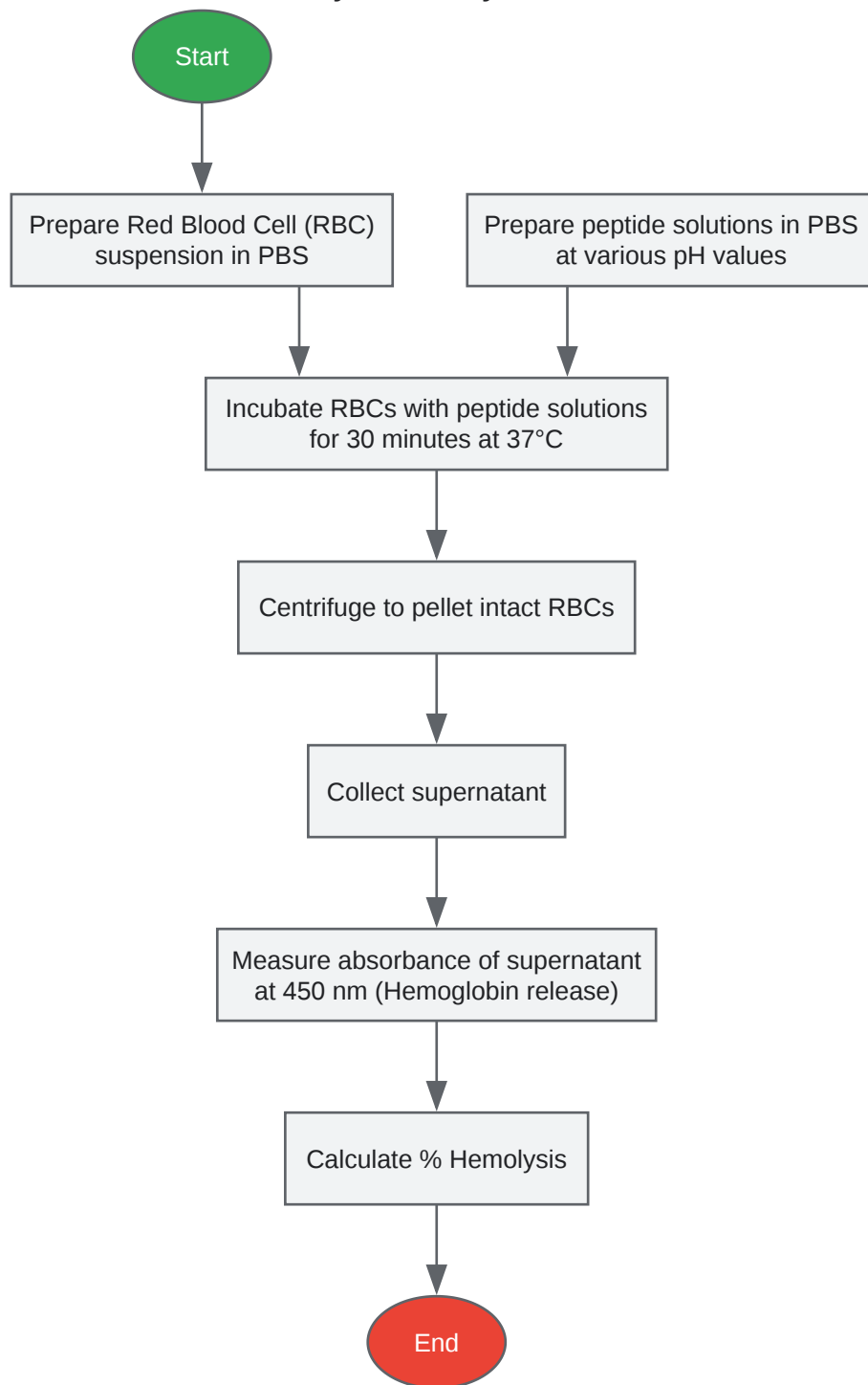
Peptide Synthesis Workflow



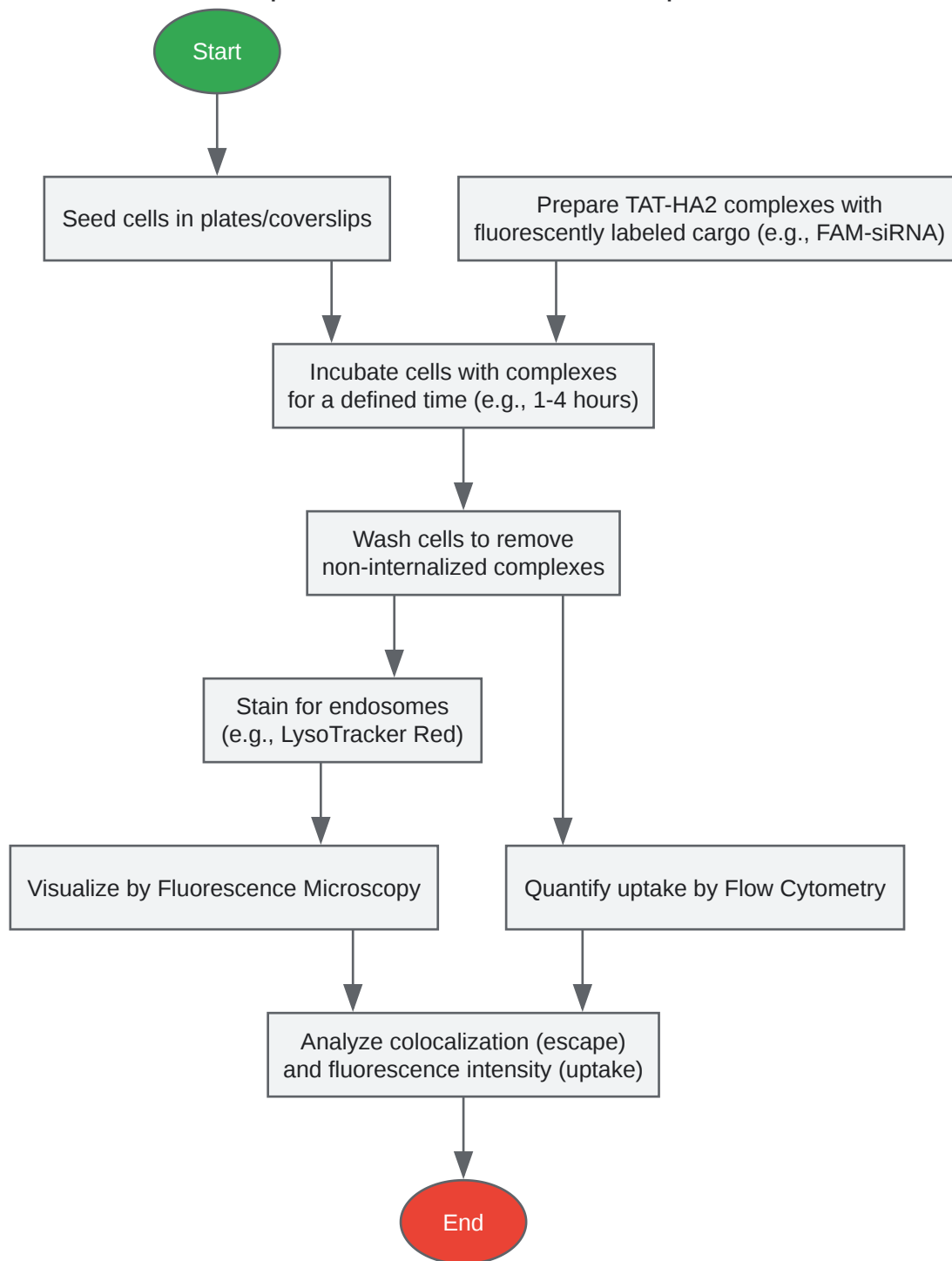
Peptideplex Formation Workflow



Hemolysis Assay Workflow



Cellular Uptake and Endosomal Escape Workflow

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. TAT-HA2 Fusion Peptide Cell-Penetrating Peptide - Creative Biolabs [creative-biolabs.com]
- 3. Comparison of Cell-Penetrating and Fusogenic TAT-HA2 Peptide Performance in Peptideplex, Multicomponent, and Conjugate siRNA Delivery Systems - PMC [pmc.ncbi.nlm.nih.gov]
- 4. MODELING OF THE ENDOSOMOLYTIC ACTIVITY OF HA2-TAT PEPTIDES WITH RED BLOOD CELLS AND GHOSTS - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. TAT-HA2 Fusion Peptide - 1 mg [anaspec.com]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
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